

How to avoid degradation of ophiopogonin C during storage.

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Compound of Interest

Compound Name: ophiopogonin C

Cat. No.: B2794342

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Ophiopogonin C Stability: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on avoiding the degradation of ophiopogonin C during storage and experimentation.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for solid ophiopogonin C?

A1: For long-term storage, solid ophiopogonin C should be stored at 2-8°C (35.6-46.4°F), tightly sealed to protect from moisture.^[1] When stored under these conditions, the product can be stable for up to 24 months. For shipping purposes, it is typically stable at room temperature in the continental US.^[1]

Q2: How should I store ophiopogonin C once it is dissolved in a solvent?

A2: Stock solutions of ophiopogonin C should be prepared fresh for immediate use whenever possible. If advance preparation is necessary, it is recommended to store the solution in aliquots in tightly sealed vials at -20°C (-4°F) for short-term storage (up to two weeks) or at -80°C (-112°F) for long-term storage (up to six months).^[1] It is crucial to avoid repeated freeze-thaw cycles.^[2]

Q3: What solvents are suitable for dissolving ophiopogonin C?

A3: Ophiopogonin C is soluble in solvents such as DMSO, pyridine, methanol, and ethanol.[3]

Q4: What are the primary factors that can cause ophiopogonin C degradation?

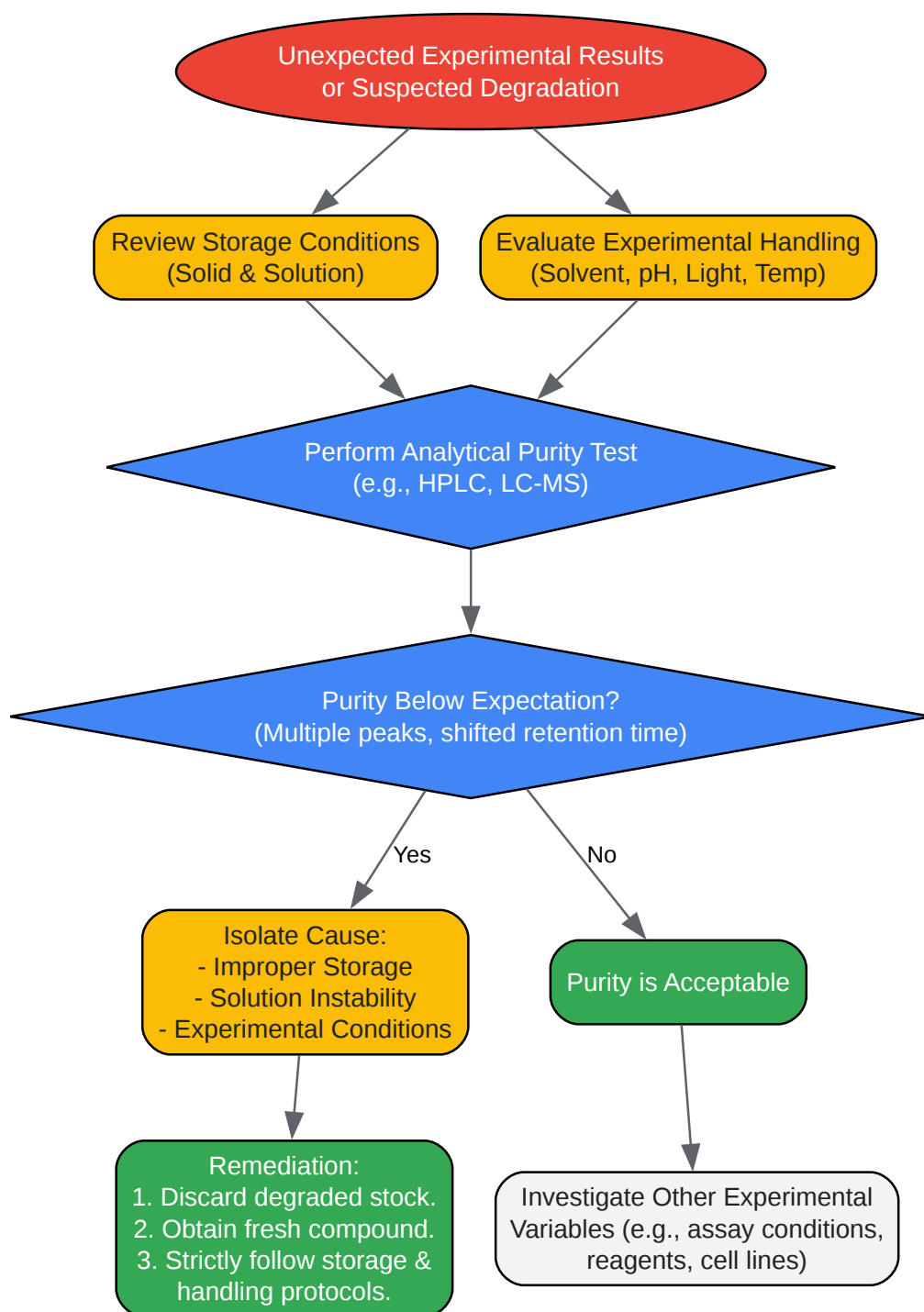
A4: While specific degradation pathways for ophiopogonin C are not extensively detailed, steroidal glycosides, in general, are susceptible to degradation from several factors. These include:

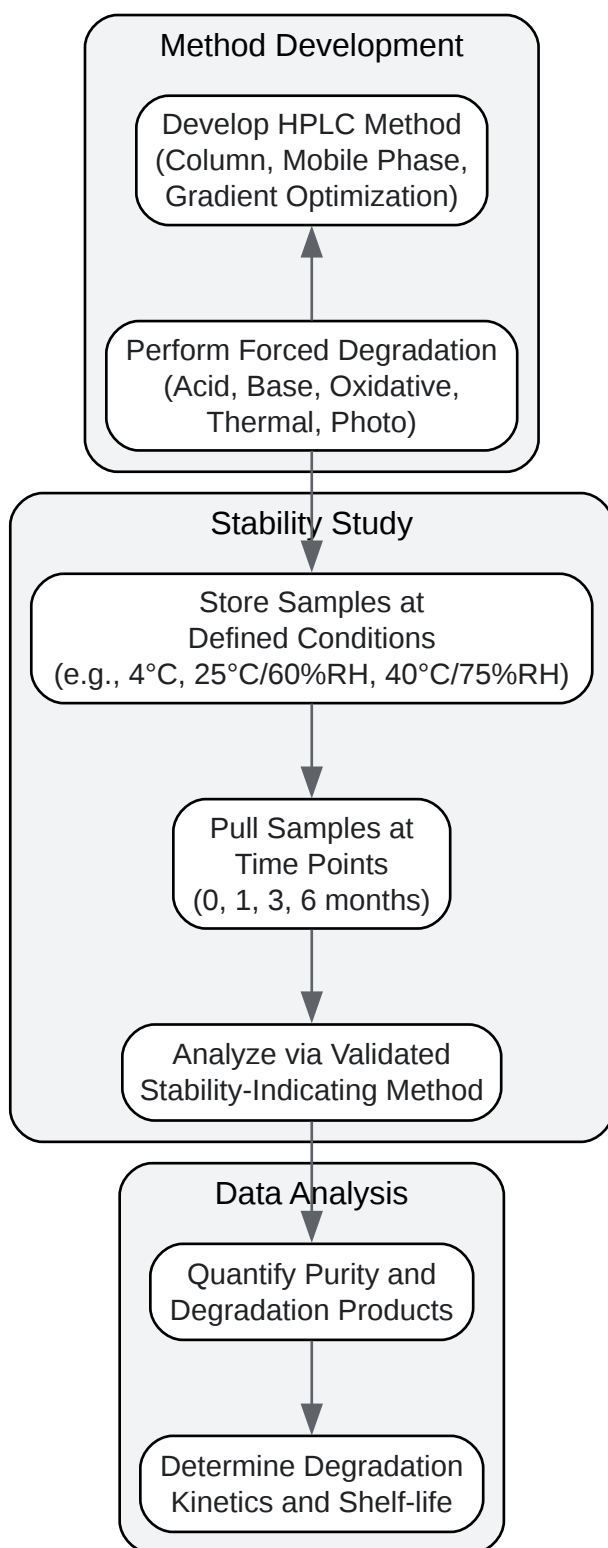
- **Temperature:** Elevated temperatures can accelerate chemical degradation.
- **Moisture/Hydrolysis:** As a glycoside, ophiopogonin C is susceptible to hydrolysis, which can cleave the sugar moieties from the steroidal backbone. Storing in a dry environment is critical.[1]
- **Light:** Exposure to light, particularly UV light, can cause photodegradation of many complex organic molecules.
- **Oxygen:** Oxidative degradation can occur, especially if the compound is exposed to air for extended periods.[4]
- **pH:** Extreme pH conditions (highly acidic or basic) can catalyze the hydrolysis of the glycosidic bonds.

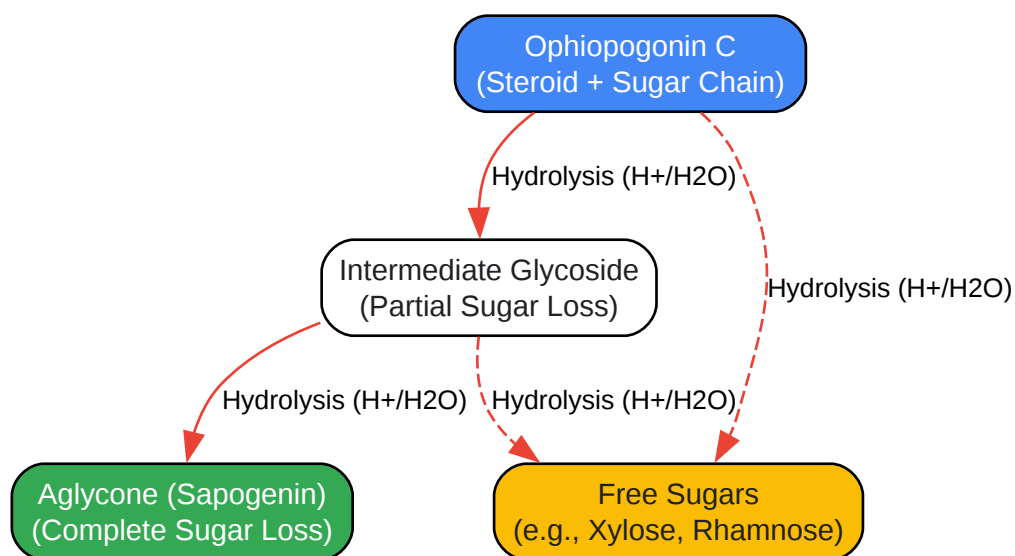
Troubleshooting Guide

If you suspect degradation of your ophiopogonin C sample, follow this guide to identify and resolve the issue.

Diagram: Troubleshooting Ophiopogonin C Degradation







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